

# Thorium Sulfide: Application Notes for Thermoelectric Generators

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## Compound of Interest

Compound Name: Thorium sulfide

CAS No.: 12138-07-7

Cat. No.: B1619864

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Note: The application of **thorium sulfide** (ThS) in modern thermoelectric generators is an area with limited recent research. The following data and protocols are primarily based on historical studies and supplemented with established methodologies for analogous materials. Significant further research and characterization are required to fully evaluate its potential.

## Introduction

**Thorium sulfide** (ThS) is a refractory semiconductor with a high melting point and stability at elevated temperatures, making it a candidate for high-temperature thermoelectric power generation.<sup>[1][2]</sup> Its properties suggest potential for use in thermoelectric generators (TEGs) designed for waste heat recovery in high-temperature industrial processes and specialized applications where long-term stability is crucial. This document provides a summary of available data on the thermoelectric properties of thorium monosulfide and outlines protocols for its synthesis and characterization for thermoelectric applications.

# Thermoelectric Properties of Thorium Monosulfide (ThS)

Historical data on the thermoelectric properties of thorium monosulfide are limited. The following tables summarize the available experimental data for the Seebeck coefficient and electrical resistivity from a 1964 study by Tetenbaum.<sup>[1][2]</sup> It is important to note that thermal conductivity data for ThS is not readily available in the literature. To provide a preliminary estimate of the thermoelectric figure of merit (ZT), the thermal conductivity of uranium monosulfide (US), which is isostructural with ThS, is used as a proxy.

Table 1: Experimentally Measured Thermoelectric Properties of Thorium Monosulfide (ThS)

| Temperature (°C) | Seebeck Coefficient (μV/°C) | Electrical Resistivity (μΩ·cm) |
|------------------|-----------------------------|--------------------------------|
| 200              | -5                          | 100                            |
| 400              | -8                          | 150                            |
| 600              | -12                         | 200                            |
| 800              | -16                         | 250                            |
| 1000             | -20                         | 300                            |

Data extracted from Tetenbaum (1964).<sup>[1][2]</sup>

Table 2: Estimated Thermoelectric Figure of Merit (ZT) for Thorium Monosulfide (ThS)

| Temperature (K) | Seebeck Coefficient (S) ( $\mu\text{V/K}$ ) | Electrical Resistivity ( $\rho$ ) ( $\mu\Omega\cdot\text{m}$ ) | Estimated Thermal Conductivity ( $\kappa$ ) ( $\text{W/m}\cdot\text{K}$ ) | Estimated Power Factor ( $S^2/\rho$ ) ( $\mu\text{W/m}\cdot\text{K}^2$ ) | Hypothetical Figure of Merit (ZT) |
|-----------------|---------------------------------------------|----------------------------------------------------------------|---------------------------------------------------------------------------|--------------------------------------------------------------------------|-----------------------------------|
| 473             | -5                                          | 1.0                                                            | 8.8                                                                       | 0.025                                                                    | 0.0013                            |
| 673             | -8                                          | 1.5                                                            | 9.5                                                                       | 0.043                                                                    | 0.0030                            |
| 873             | -12                                         | 2.0                                                            | 10.2                                                                      | 0.072                                                                    | 0.0062                            |
| 1073            | -16                                         | 2.5                                                            | 10.9                                                                      | 0.102                                                                    | 0.0100                            |
| 1273            | -20                                         | 3.0                                                            | 11.6                                                                      | 0.133                                                                    | 0.0146                            |

Disclaimer: The thermal conductivity values are estimations based on data for uranium monosulfide (US) and are used here to provide a hypothetical ZT value for thorium monosulfide.[3] The calculated ZT values are consequently speculative and require experimental verification.

## Experimental Protocols

### Synthesis of Thorium Monosulfide (ThS) Powder

This protocol is based on the methods described for the preparation of actinide sulfides, involving the reaction of finely divided thorium metal with hydrogen sulfide.[1][2]

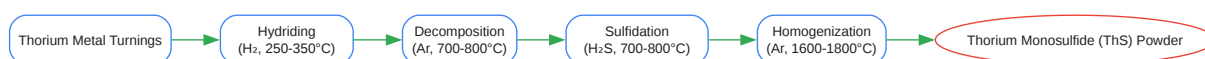
Materials:

- Thorium metal turnings or powder
- High-purity hydrogen sulfide ( $\text{H}_2\text{S}$ ) gas
- High-purity argon (Ar) gas
- Tube furnace with temperature control up to  $2000^\circ\text{C}$
- Alumina or tungsten reaction boat

- Gas flow controllers

Procedure:

- Preparation of Thorium Hydride: Place thorium metal turnings in the reaction boat and insert it into the tube furnace. Purge the furnace with argon gas to remove any air and moisture.
- Introduce hydrogen gas at a controlled flow rate while heating the furnace to 250-350°C to form thorium hydride (ThH<sub>2</sub>). This process creates a finely divided, highly reactive thorium powder upon decomposition.
- Decomposition of Thorium Hydride: Increase the furnace temperature to 700-800°C under a continued argon flow to decompose the thorium hydride into fine thorium metal powder.
- Sulfidation: While maintaining the temperature at 700-800°C, introduce a controlled flow of hydrogen sulfide gas. The reaction is:  $\text{Th} + \text{H}_2\text{S} \rightarrow \text{ThS} + \text{H}_2$ .
- Homogenization: After the initial sulfidation, raise the temperature to 1600-1800°C under an inert atmosphere (argon) to homogenize the thorium monosulfide powder.
- Cooling and Handling: Cool the furnace to room temperature under an argon atmosphere. The resulting ThS powder should be handled in an inert atmosphere glovebox to prevent oxidation.



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Caption: Workflow for the synthesis of thorium monosulfide powder.

## Fabrication of Sintered ThS Pellets

This protocol outlines the consolidation of ThS powder into dense pellets for thermoelectric property measurements, based on cold pressing and sintering techniques.[1][2]

Materials:

- Thorium monosulfide (ThS) powder
- Hydraulic press
- Tungsten or graphite die
- High-temperature vacuum or inert atmosphere furnace (up to 2000°C)

#### Procedure:

- Powder Preparation: Ensure the ThS powder is finely ground and, if necessary, sieved to achieve a uniform particle size distribution.
- Cold Pressing: Load the ThS powder into the die and apply a pressure of 400-600 MPa to form a green pellet.
- Sintering: Place the green pellet in the high-temperature furnace.
  - Slowly heat the pellet under vacuum or a high-purity argon atmosphere to drive off any adsorbed gases.
  - Ramp the temperature to 1850-2000°C and hold for 2-4 hours to allow for densification.<sup>[1]</sup>  
<sup>[2]</sup>
  - Cool the furnace slowly to room temperature to prevent thermal shock and cracking of the pellet.
- Characterization: The density of the sintered pellet should be measured using the Archimedes method. X-ray diffraction (XRD) should be performed to confirm the phase purity of the ThS.

## Measurement of Thermoelectric Properties

The following protocols describe the measurement of the Seebeck coefficient and electrical resistivity of the sintered ThS pellets.

## Seebeck Coefficient and Electrical Resistivity Measurement

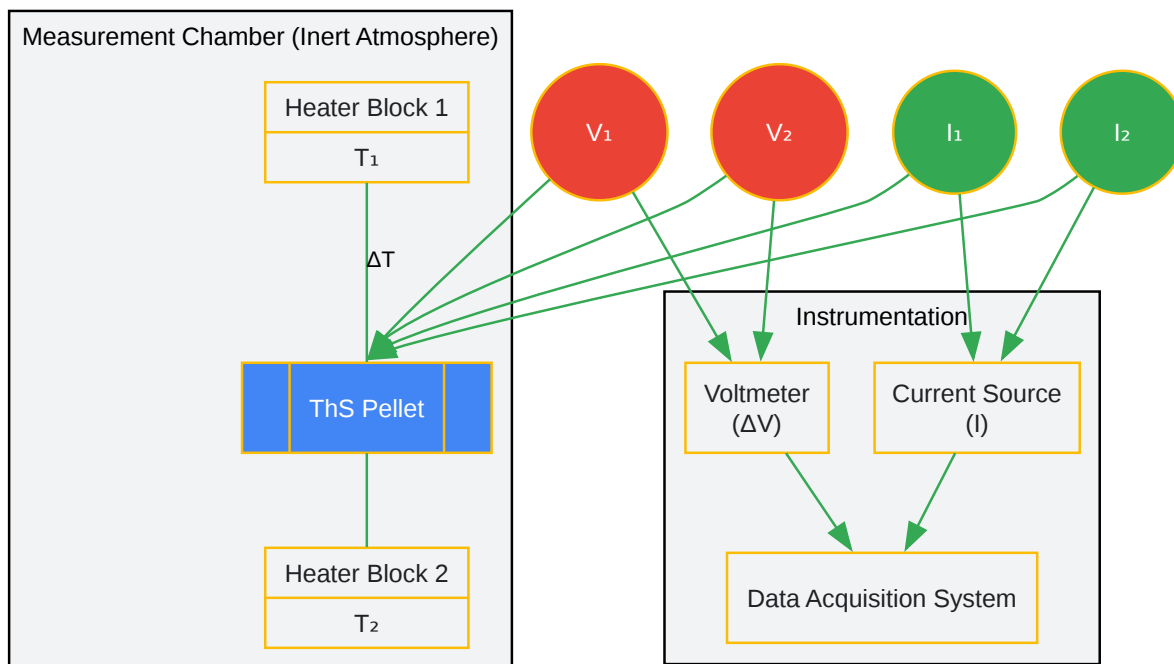
A four-probe collinear method is recommended for simultaneous measurement of the Seebeck coefficient and electrical resistivity.

Apparatus:

- High-temperature measurement system with a controlled atmosphere (vacuum or inert gas).
- Two heater blocks to create a temperature gradient across the sample.
- Four probes (e.g., platinum or tungsten) for electrical contact and temperature measurement (thermocouples integrated with voltage probes).
- Precision voltmeter and ammeter.
- Data acquisition system.

Procedure:

- **Sample Mounting:** Mount the sintered ThS pellet between the two heater blocks. Ensure good thermal and electrical contact between the probes and the sample.
- **Establish Thermal Gradient:** Heat the sample to the desired measurement temperature. Apply power to one of the heater blocks to create a small, stable temperature gradient ( $\Delta T$ ) across the sample.
- **Seebeck Voltage Measurement:** Measure the voltage ( $\Delta V$ ) generated across the two inner probes. The Seebeck coefficient ( $S$ ) is calculated as  $S = -\Delta V / \Delta T$ .
- **Resistivity Measurement:** Pass a known DC current ( $I$ ) through the two outer probes and measure the voltage drop ( $V$ ) across the two inner probes. The resistance ( $R$ ) is  $V/I$ . The electrical resistivity ( $\rho$ ) is then calculated using the sample geometry.
- **Temperature Dependence:** Repeat the measurements at various temperatures to determine the temperature-dependent thermoelectric properties.



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Caption: Schematic of a four-probe setup for Seebeck coefficient and electrical resistivity measurement.

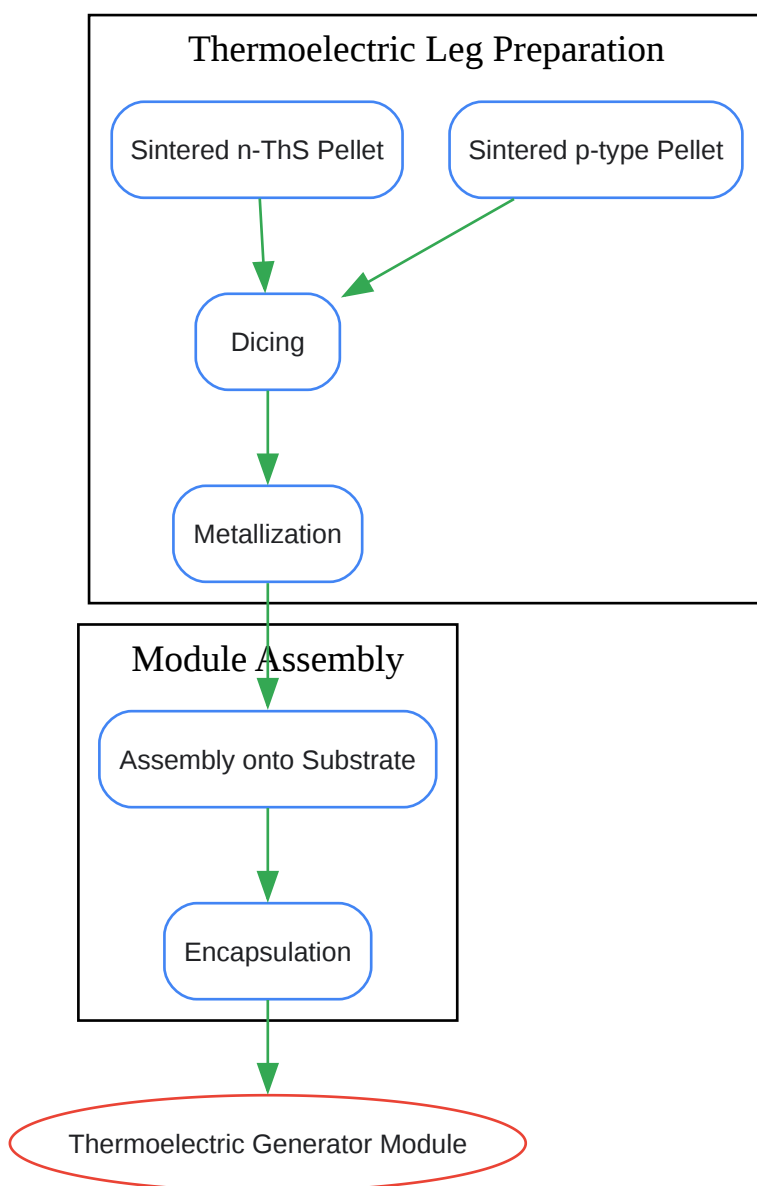
## Thermoelectric Generator (TEG) Module Fabrication (Conceptual)

The fabrication of a TEG module involves connecting multiple thermoelectric legs (n-type and p-type) electrically in series and thermally in parallel. As **thorium sulfide** is reported to be an n-type semiconductor, a suitable p-type material with compatible thermoelectric and mechanical properties would be required.

Conceptual Workflow:

- **Material Preparation:** Fabricate and dice sintered pellets of n-type ThS and a selected p-type material into legs of desired dimensions.
- **Metallization:** Apply a conductive metallic layer (e.g., nickel) to the ends of the thermoelectric legs to ensure low-resistance electrical contact.

- Assembly: Solder or braze the metallized legs onto conductive tabs (e.g., copper) on ceramic substrates (e.g., alumina) in an alternating n-p configuration.
- Encapsulation: Encapsulate the module to protect the thermoelectric elements from the operating environment and to ensure electrical insulation.



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Caption: Conceptual workflow for the fabrication of a thermoelectric generator module.

## Safety Considerations



Thorium is a naturally occurring radioactive element. All handling of thorium and its compounds should be performed in a well-ventilated laboratory equipped for handling radioactive materials, following all institutional and national regulations. Appropriate personal protective equipment (PPE), including gloves and respiratory protection, should be used to avoid internal contamination. Hydrogen sulfide is a highly toxic and flammable gas and should be handled with extreme caution in a fume hood with appropriate gas detection systems.

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## References

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- [2. pubs.aip.org \[pubs.aip.org\]](#)
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